

Application Note: Structural Elucidation of Daclatasvir Impurity 4 using NMR Spectroscopy

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Compound of Interest

Compound Name: Daclatasvir Impurity 4

Cat. No.: B12097844

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Abstract

The purity of active pharmaceutical ingredients (APIs) is a critical determinant of drug safety and efficacy. Regulatory bodies mandate the identification and characterization of any impurity present at or above a specified threshold. Daclatasvir, a potent direct-acting antiviral agent against the Hepatitis C virus (HCV), can be accompanied by various process-related impurities and degradation products.^{[1][2]} This application note presents a comprehensive protocol for the structural elucidation of a significant Daclatasvir intermediate, commonly referred to as **Daclatasvir Impurity 4**, using a suite of advanced NMR spectroscopy techniques. The putative structure for this impurity, identified by its CAS number 1007882-23-6, is Di-tert-butyl 2,2'-([1,1'-biphenyl]-4,4'-diylbis(1H-imidazole-5,2-diyl))(2S,2'S)-bis(pyrrolidine-1-carboxylate).^{[3][4][5]} This guide provides a step-by-step methodology, from sample preparation to the acquisition and interpretation of 1D and 2D NMR spectra, to unequivocally confirm this structure.

Introduction: The Imperative of Impurity Profiling

Daclatasvir is a first-in-class inhibitor of the HCV nonstructural protein 5A (NS5A), a key component of the viral replication complex.^{[6][7]} Its complex, symmetric structure, featuring a central biphenyl core linked to two imidazole-pyrrolidine-valine amide moieties, presents a

challenging synthetic pathway.[4][8] Consequently, the potential for process-related impurities is significant.[6][9] Impurity profiling, the identification, quantification, and characterization of these unintended compounds, is a cornerstone of pharmaceutical development and quality control.[10][11][12]

NMR spectroscopy is an unparalleled tool for the de novo structural elucidation of unknown compounds and for the structural verification of known molecules.[10][13] Its non-destructive nature and its ability to provide detailed information about the chemical environment, connectivity, and spatial proximity of atoms in a molecule make it indispensable for impurity characterization.[11][13] This note focuses on a synthetic intermediate of Daclatasvir, designated as Impurity 4. This symmetric molecule represents a core scaffold of the final Daclatasvir API, lacking the terminal valine-derived amide groups. Its structural confirmation is vital for understanding and controlling the manufacturing process.

Putative Structure of **Daclatasvir Impurity 4**:

- Chemical Name: Di-tert-butyl 2,2'-([1,1'-biphenyl]-4,4'-diylbis(1H-imidazole-5,2-diyl))(2S,2'S)-bis(pyrrolidine-1-carboxylate)
- CAS Number: 1007882-23-6[3][4]
- Molecular Formula: C₃₆H₄₄N₆O₄[3][4]
- Molecular Weight: 624.8 g/mol [3][4]

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> Figure

1. Proposed chemical structure of **Daclatasvir Impurity 4**.

Experimental Methodology

This section details the protocols for sample preparation and the acquisition of a comprehensive set of NMR data required for full structural assignment.

Sample Preparation

The quality of the NMR spectrum is highly dependent on proper sample preparation.^[14]

Protocol:

- **Sample Weighing:** Accurately weigh approximately 10-15 mg of the isolated **Daclatasvir Impurity 4** sample. This concentration is a good compromise for obtaining high-quality ¹H spectra quickly and sufficient signal for less sensitive experiments like ¹³C and 2D NMR in a reasonable timeframe.^{[15][16][17]}
- **Solvent Selection:** Choose a suitable deuterated solvent that fully dissolves the sample. Chloroform-d (CDCl₃) is an excellent first choice for many organic molecules due to its good dissolving power and relatively simple residual solvent signal.^[15] Dimethyl sulfoxide-d₆ (DMSO-d₆) is a suitable alternative if solubility is an issue.
- **Dissolution:** Transfer the weighed sample into a clean, dry vial. Add approximately 0.6-0.7 mL of the chosen deuterated solvent.^[18] Gently vortex or sonicate the vial to ensure

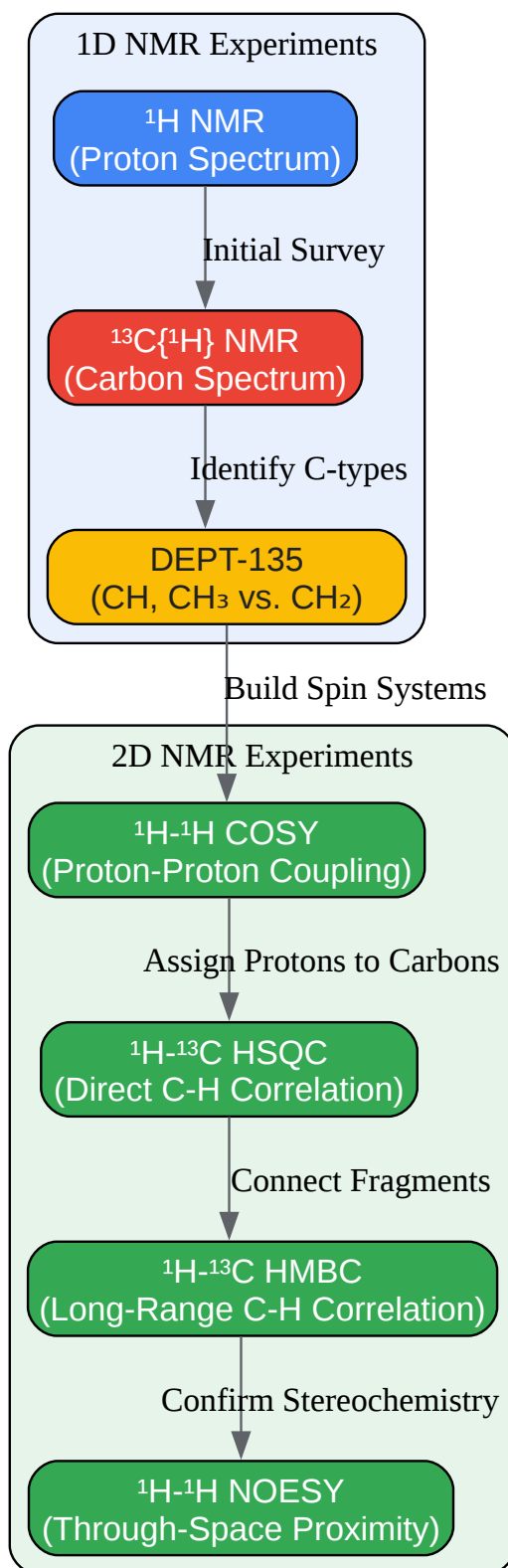
complete dissolution.

- Filtration and Transfer: To remove any particulate matter which can degrade spectral quality, filter the solution through a pipette packed with a small plug of glass wool directly into a clean, high-quality 5 mm NMR tube.[\[14\]](#)
- Internal Standard (Optional): Tetramethylsilane (TMS) is typically used as an internal reference standard for ^1H and ^{13}C NMR, setting the 0 ppm mark. Most high-quality deuterated solvents already contain TMS. If not, a small, precisely known amount can be added.
- Labeling: Clearly label the NMR tube with the sample identity and solvent.

NMR Data Acquisition

All spectra should be acquired on a high-field NMR spectrometer (e.g., 400 MHz or higher) for optimal resolution and sensitivity. The following is a recommended suite of experiments for complete structural elucidation.

Workflow for NMR Data Acquisition:



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Diagram 1. Logical workflow for NMR experiments in structural elucidation.

Table 1: Recommended NMR Acquisition Parameters

Experiment	Purpose	Key Information Gained
^1H NMR	Provides a survey of all proton environments.	Chemical shift (δ), integration (number of protons), multiplicity (splitting pattern), coupling constants (J). [19] [20]
$^{13}\text{C}\{^1\text{H}\}$ NMR	Provides a count of unique carbon environments.	Chemical shift (δ) for all carbon atoms.
DEPT-135	Differentiates carbon types.	CH/CH ₃ signals appear positive, CH ₂ signals appear negative, quaternary carbons are absent.
^1H - ^1H COSY	Identifies proton-proton scalar coupling networks.	Reveals which protons are coupled (typically 2-3 bonds apart), helping to trace out molecular fragments.
^1H - ^{13}C HSQC	Correlates protons directly to the carbons they are attached to.	Provides unambiguous one-bond C-H correlations, linking the ^1H and ^{13}C spectra.
^1H - ^{13}C HMBC	Correlates protons to carbons over multiple bonds.	Shows long-range (typically 2-4 bonds) C-H correlations, crucial for connecting molecular fragments and identifying quaternary carbons.
^1H - ^1H NOESY	Identifies protons that are close in space.	Reveals through-space Nuclear Overhauser Effect (NOE) correlations, essential for confirming stereochemistry and 3D structure.

Data Analysis and Structural Interpretation

The structural elucidation process is a puzzle where each NMR experiment provides a crucial piece of information. The symmetric nature of Impurity 4 simplifies the spectra, as chemically

equivalent atoms on both halves of the molecule will have the same chemical shift.

Predicted ^1H and ^{13}C NMR Spectral Data

Based on the putative structure, we can predict the expected signals. The numbering scheme below will be used for assignments.

 Numbering scheme for Daclatasvir Impurity 4 > Figure 2. Numbering scheme for spectral assignment of **Daclatasvir Impurity 4**.

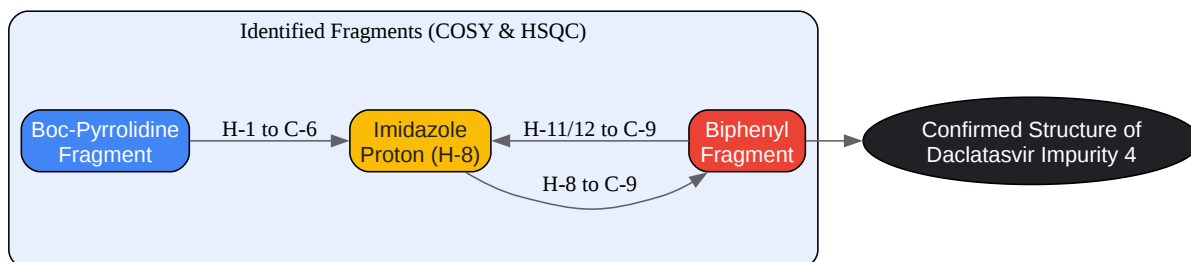
Table 2: Predicted NMR Assignments for **Daclatasvir Impurity 4**

Position	Atom	Predicted ^1H Shift (ppm) & Multiplicity	Predicted ^{13}C Shift (ppm)	Information Source
1	CH	~4.5-5.0 (dd)	~60-65	HSQC, COSY
2, 3	CH ₂	~2.0-2.5 (m)	~25-35	HSQC, COSY
4	CH ₂	~3.5-4.0 (m)	~45-50	HSQC, COSY
6	C	-	~160-165	HMBC from H-1, H-8
8	CH	~7.5-7.8 (s)	~115-120	HSQC
9	C	-	~130-135	HMBC from H-8, H-11, H-12
10	C	-	~140-145	HMBC from H-11, H-12
11, 11'	CH	~7.8-8.2 (d)	~125-130	HSQC, COSY
12, 12'	CH	~7.6-7.9 (d)	~125-130	HSQC, COSY
13	C	-	~150-155	HMBC from H-1
14	C	-	~80-85	HMBC from H-16
16	CH ₃ (x3)	~1.5 (s)	~28-30	HSQC

Step-by-Step Interpretation Logic

- **^1H and ^{13}C /DEPT Analysis:** The initial 1D spectra will confirm the number of unique proton and carbon environments. Given the C_2 symmetry, we expect to see half the number of signals as there are non-equivalent atoms. The DEPT-135 experiment will differentiate CH/CH_3 groups from CH_2 groups. The large singlet integrating to 18 protons ($2 \times 9\text{H}$) around 1.5 ppm will be characteristic of the two equivalent tert-butyl groups.
- **COSY Analysis (Building Blocks):** The ^1H - ^1H COSY spectrum will reveal the proton coupling networks. We expect to see correlations defining the pyrrolidine ring spin system (H-1 through H-4) and the biphenyl aromatic spin system (H-11 with H-12).
- **HSQC Analysis (C-H Attachment):** The HSQC spectrum provides the direct link between the proton and carbon spectra. Each cross-peak confirms a one-bond C-H connection, allowing for the confident assignment of all protonated carbons (e.g., assigning the carbon at ~60-65 ppm to the proton at ~4.5-5.0 ppm, C-1/H-1).
- **HMBC Analysis (Connecting the Pieces):** This is the most critical experiment for piecing the structure together. Key expected correlations include:
 - H-1 to C-6 and C-13: This connects the pyrrolidine ring to the imidazole ring and the Boc-protecting group's carbonyl carbon.
 - H-8 to C-6 and C-9: This confirms the position of the imidazole proton and its relationship to the biphenyl core.
 - H-11/H-12 to C-9 and C-10: These correlations firmly establish the connectivity of the biphenyl ring to the imidazole ring.
 - H-16 to C-14: This confirms the assignment of the tert-butyl group to its quaternary carbon.

Logical Flow of Structural Assembly:



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